

4-Ethoxybenzamide: A Technical Guide to Safety, Handling, and MSDS

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **4-Ethoxybenzamide** (CAS No: 55836-71-0). The following sections detail the physical and chemical properties, toxicological data, safe handling protocols, and emergency procedures to ensure the safe and effective use of this compound in a laboratory setting.

Section 1: Chemical and Physical Properties

4-Ethoxybenzamide is a chemical compound that may be used in chemical synthesis studies. [1] It is important to be aware of its physical and chemical properties for safe handling and storage.



Property	Value	Reference
CAS Number	55836-71-0	[2][3]
Molecular Formula	C ₉ H ₁₁ NO ₂	[2][3]
Molecular Weight	165.19 g/mol	[2]
Appearance	White Solid	[4]
Melting Point	208-210 °C (lit.)	[1]
Boiling Point	No data available	[4]
Density	1.08 g/cm³ (at 25 °C)	
Flash Point	Not applicable	

Section 2: Toxicological Information

The primary acute health hazard associated with **4-Ethoxybenzamide** is oral toxicity.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity 4, Oral	Warning	H302: Harmful if swallowed	

Toxicity Data:

Test	Species	Route	Dose	Reference
LD50	Rat	Oral	2,100 mg/kg	
LD50	Rabbit	Dermal	> 5,000 mg/kg	
LDLo	Mouse	Oral	1 g/kg	[5]

Carcinogenicity:



No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.

Section 3: Handling and Storage

Proper handling and storage procedures are crucial to minimize risk when working with **4-Ethoxybenzamide**.

Personal Protective Equipment (PPE)

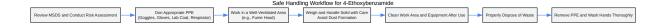
A risk assessment should be conducted before handling. The following PPE is recommended:

- Eye Protection: Safety glasses with side-shields or chemical safety goggles.[4][6]
- Hand Protection: Compatible chemical-resistant gloves (e.g., Nitrile rubber).[6]
- Respiratory Protection: A NIOSH-approved N95 dust mask or higher-level respirator should be used when engineering controls are not sufficient to control airborne dust.
- Skin and Body Protection: Lab coat and appropriate protective clothing.[4]

Safe Handling Workflow

The following workflow should be followed to ensure safe handling:





Accidental Release Procedure **Evacuate Unnecessary Personnel** Ensure Adequate Ventilation Wear Appropriate PPE Contain Spill with Inert Material (e.g., Sand, Earth) Sweep up and Shovel into a Suitable Container for Disposal Clean Spill Area Thoroughly Dispose of Waste According to Regulations

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